

Introduction: The Significance of the Indolin-2-one Scaffold

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Compound of Interest

Compound Name: 4-Chloro-5-fluoroindolin-2-one

CAS No.: 103585-71-3

Cat. No.: B024551

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The indolin-2-one (or oxindole) core is a privileged scaffold in drug discovery. Its rigid, bicyclic structure provides a stable platform for presenting functional groups in a well-defined three-dimensional orientation, making it an ideal starting point for designing enzyme inhibitors. A notable example is Sunitinib, a multi-targeted receptor tyrosine kinase inhibitor approved for the treatment of renal cell carcinoma and gastrointestinal stromal tumors, which features a substituted indolin-2-one core.

The introduction of halogen atoms, such as chlorine, fluorine, and bromine, onto the indolin-2-one ring system is a common strategy in medicinal chemistry to modulate a compound's properties. Halogens can influence:

- **Binding Affinity:** Through the formation of halogen bonds, a type of non-covalent interaction where the halogen atom acts as an electrophilic "donor" to a Lewis base.
- **Metabolic Stability:** Blocking sites susceptible to metabolic oxidation.
- **Lipophilicity:** Affecting the molecule's ability to cross cell membranes.

Therefore, a precise understanding of the three-dimensional structure and intermolecular interactions of halogenated indolin-2-ones at the atomic level is paramount for rational drug design. This guide provides the technical framework for achieving that understanding.

Experimental Workflow for Crystal Structure Determination

The definitive method for determining the atomic arrangement of a crystalline solid is single-crystal X-ray diffraction. The following protocol outlines the standard, self-validating workflow for a small molecule like a substituted indolin-2-one.

Step-by-Step Crystallization Protocol

The primary challenge in any crystallographic study is obtaining high-quality single crystals suitable for diffraction. This requires a systematic screen of crystallization conditions.

- **Material Purity:** Begin with the highest purity starting material (>98%). Impurities can inhibit nucleation or become incorporated into the crystal lattice, leading to disorder.
- **Solvent Selection:** Screen a panel of solvents with varying polarities (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane). The ideal solvent is one in which the compound has moderate solubility.
- **Crystallization Technique:**
 - **Slow Evaporation:** Dissolve the compound in a suitable solvent to near-saturation in a loosely covered vial. Allow the solvent to evaporate slowly over several days. This is often a good starting point.
 - **Vapor Diffusion (Hanging or Sitting Drop):** Dissolve the compound in a solvent in which it is soluble (the "drop solution"). Place this drop in a sealed chamber containing a larger reservoir of a solvent in which the compound is poorly soluble (the "precipitant"). The precipitant vapor slowly diffuses into the drop, reducing the solubility of the compound and promoting crystallization.
 - **Solvent/Anti-Solvent Diffusion:** Create a layered system with the compound dissolved in a "good" solvent at the bottom of a narrow tube, and carefully layer a "poor" solvent (the

anti-solvent) on top. Crystals may form at the interface.

- **Crystal Harvesting:** Once suitable crystals (typically 0.1-0.3 mm in size, with well-defined faces and no visible cracks) have formed, carefully harvest them using a cryo-loop and immediately flash-cool them in liquid nitrogen to prevent solvent loss and radiation damage during data collection.

X-ray Diffraction Data Collection and Processing

The following diagram illustrates the standard workflow from a mounted crystal to a solved structure.



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Caption: Workflow for Single-Crystal X-ray Structure Determination.

- **Data Collection:** The flash-cooled crystal is mounted on a diffractometer and irradiated with a monochromatic X-ray beam. The crystal is rotated, and a series of diffraction images are collected on a detector.
- **Data Processing:** The collected images are processed to integrate the intensities of the diffraction spots and apply corrections for experimental factors (e.g., Lorentz and polarization effects). This yields a reflection file containing the Miller indices (h,k,l) and intensity for each reflection.
- **Structure Solution:** The "phase problem" is solved using direct methods or Patterson methods to obtain an initial electron density map and a preliminary model of the molecular structure.
- **Structure Refinement:** The initial model is refined against the experimental data using a least-squares algorithm. Atomic positions, displacement parameters (describing thermal motion), and other parameters are adjusted to minimize the difference between the observed and calculated structure factors.

- Validation: The final structural model is validated using software tools like checkCIF to ensure it is chemically reasonable and conforms to crystallographic standards.

Structural Analysis: A Case Study of 5-Bromo-4-chloro-1,3-dihydro-2H-indol-2-one

As a direct experimental structure for **4-Chloro-5-fluoroindolin-2-one** is not publicly deposited, we will analyze the crystal structure of the closely related analog, 5-Bromo-4-chloro-1,3-dihydro-2H-indol-2-one (CSD Refcode: WIXHAS), to provide authoritative insights into the expected structural features.

Crystallographic Data Summary

The key crystallographic parameters for this analog provide a baseline for what one would expect for other di-halogenated indolin-2-ones.

Parameter	5-Bromo-4-chloro-1,3-dihydro-2H-indol-2-one
CSD Refcode	WIXHAS
Chemical Formula	C ₈ H ₅ BrClNO
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	11.235(3)
b (Å)	6.944(2)
c (Å)	11.859(3)
α (°)	90
β (°)	108.995(10)
γ (°)	90
Volume (Å ³)	874.5(4)
Z (Molecules/Unit Cell)	4
R-factor (%)	5.86

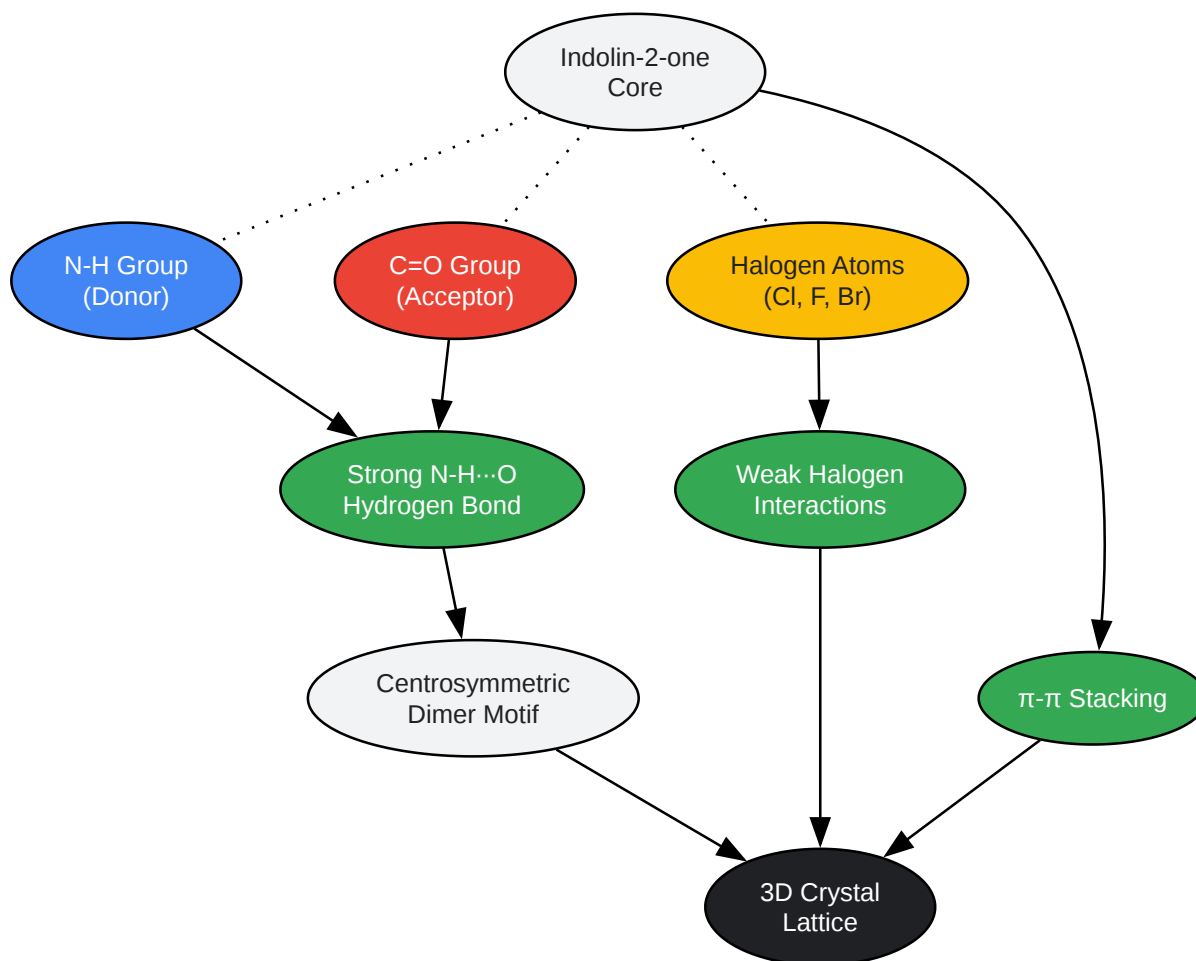
Molecular Conformation and Key Interactions

The analysis of the WIXHAS structure reveals several key features that are highly likely to be conserved or play a modified role in the structure of **4-Chloro-5-fluoroindolin-2-one**.

- **Planarity:** The indolin-2-one core is essentially planar, which is a characteristic feature of this scaffold. This planarity facilitates π - π stacking interactions between adjacent molecules.
- **Hydrogen Bonding:** The most significant intermolecular interaction is the hydrogen bond formed between the amide N-H group and the carbonyl oxygen (C=O) of a neighboring molecule. This interaction typically leads to the formation of centrosymmetric dimers or infinite chains, which are the primary synthons that direct the crystal packing.

- Halogen Interactions: In the WIXHAS structure, the bromine and chlorine atoms are involved in C-H...X (X=Br, Cl) weak hydrogen bonds and potentially halogen...halogen interactions, further stabilizing the crystal lattice.

The logical relationship between the molecule's functional groups and the resulting crystal packing can be visualized as follows:



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Caption: Key Intermolecular Forces Driving Crystal Packing.

Predictive Insights for 4-Chloro-5-fluoroindolin-2-one

Based on the authoritative data from the 5-bromo-4-chloro analog, we can make several expert predictions about the crystal structure of **4-Chloro-5-fluoroindolin-2-one**:

- **Conserved Hydrogen Bonding:** The strong N-H...O hydrogen bonding motif is almost certain to be the primary interaction, leading to the formation of similar dimers or chains as seen in the analog.
- **Role of Fluorine:** The substitution of bromine with fluorine at the 5-position will introduce significant changes. Fluorine is highly electronegative but is a poor halogen bond donor. Instead, it is more likely to participate in C-H...F weak hydrogen bonds.
- **Modified Packing:** The smaller van der Waals radius of fluorine compared to bromine will alter the unit cell dimensions and could lead to a different packing arrangement (polymorphism) to maximize packing efficiency. The overall crystal density is expected to be lower than its bromo-analog.
- **Dipole Moment:** The C-F bond will introduce a strong dipole, which will influence the electrostatic interactions within the crystal lattice, potentially favoring different packing motifs to optimize dipole-dipole interactions.

Conclusion and Future Directions

Understanding the crystal structure of a molecule like **4-Chloro-5-fluoroindolin-2-one** is not merely an academic exercise; it is a critical step in the drug development pipeline. The precise knowledge of its three-dimensional conformation and intermolecular interactions allows for structure-based drug design, aids in polymorph screening (which has significant implications for drug formulation and bioavailability), and provides a basis for computational modeling studies.

This guide has provided a comprehensive, field-proven protocol for determining such a structure. By using the crystal structure of a close analog, 5-Bromo-4-chloro-1,3-dihydro-2H-indol-2-one, as a reference, we have established a robust hypothesis for the key structural features of **4-Chloro-5-fluoroindolin-2-one**. The next logical step for any research program involving this compound would be to perform the experimental work outlined herein to obtain and analyze its definitive crystal structure.

References

- Fun, H. K., Quah, C. K., & Raghunathan, R. (2011). 5-Bromo-4-chloro-1,3-dihydro-2H-indol-2-one. CCDC 826131: CSD Communication. DOI: 10.5517/ccz6w23. [[Link](#)]
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